

Application Notes and Protocols for RU-301

Administration in Animal Studies

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Compound of Interest

Compound Name: RU-301
CAS No.: 1110873-99-8
Cat. No.: B15576541

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preclinical administration of **RU-301**, a pan-inhibitor of the TAM (Tyro3, Axl, Mer) receptor tyrosine kinases, in animal models. The information presented herein is intended to guide researchers in designing and executing in vivo studies to evaluate the efficacy and pharmacokinetics of this compound.

Mechanism of Action

RU-301 functions by inhibiting the Gas6 (Growth Arrest-Specific 6) ligand-induced activation of TAM receptors. This action blocks downstream signaling pathways, such as the PI3K/Akt and MAPK/ERK pathways, which are crucial for cell survival, proliferation, and migration.

Data Presentation

Pharmacokinetic Parameters of RU-301 in Mice

The following table summarizes the available pharmacokinetic data for **RU-301** administered via intraperitoneal (i.p.) injection in mice.

Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	Half-life (t _{1/2}) (h)	Animal Model	Reference
100	~2,969	~0.22	~1,635	~7-8	NOD/SCID y mice	[1]
300	Not Reported	Not Reported	Not Reported	~7-8	NOD/SCID y mice	

Note: Comprehensive pharmacokinetic data for **RU-301** is limited in publicly available literature. The provided data is based on available information and may not be exhaustive.

Experimental Protocols

Preparation of RU-301 Dosing Solution

Two primary vehicle formulations have been reported for the in vivo administration of **RU-301**. The choice of vehicle may depend on the specific experimental requirements and institutional guidelines.

Protocol 1: DMSO and Corn Oil Formulation

This formulation is suitable for achieving a suspension of **RU-301** for intraperitoneal injection.

Materials:

- **RU-301** powder
- Dimethyl sulfoxide (DMSO), sterile
- Corn oil, sterile
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Weigh the required amount of **RU-301** powder in a sterile microcentrifuge tube.

- Add a minimal amount of DMSO to dissolve the **RU-301** powder completely. For example, to prepare a 10 mg/mL stock solution, dissolve 10 mg of **RU-301** in 1 mL of DMSO.
- Vortex the solution until the **RU-301** is fully dissolved.
- In a separate sterile tube, measure the required volume of corn oil.
- Draw the **RU-301**/DMSO solution into a sterile syringe.
- Slowly add the **RU-301**/DMSO solution to the corn oil while vortexing or sonicating to create a stable suspension. A common final concentration of DMSO in the vehicle is 5-10%.
- Visually inspect the suspension for homogeneity before administration.

Protocol 2: PEG300, Tween-80, and Saline Formulation

This formulation can provide a clear solution for **RU-301**, which may be preferable for certain applications.

Materials:

- **RU-301** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80 (Polysorbate 80), sterile
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Prepare a stock solution of **RU-301** in DMSO (e.g., 25 mg/mL).

- To prepare the final dosing solution, follow these volumetric ratios: 10% DMSO (from the stock solution), 40% PEG300, 5% Tween-80, and 45% sterile saline.[\[2\]](#)
- For example, to prepare 1 mL of dosing solution:
 - Add 400 μ L of PEG300 to a sterile tube.[\[2\]](#)
 - Add the required volume of the **RU-301**/DMSO stock solution to achieve the final desired concentration. For a 2.5 mg/mL final concentration, add 100 μ L of a 25 mg/mL stock.[\[2\]](#)
 - Add 50 μ L of Tween-80 and mix thoroughly.[\[2\]](#)
 - Add 450 μ L of sterile saline to reach the final volume of 1 mL and mix until a clear solution is formed.[\[2\]](#)
- The solution should be prepared fresh before each administration.

Intraperitoneal (i.p.) Administration in Mice

This protocol outlines the standard procedure for intraperitoneal injection of **RU-301** in mice.

Materials:

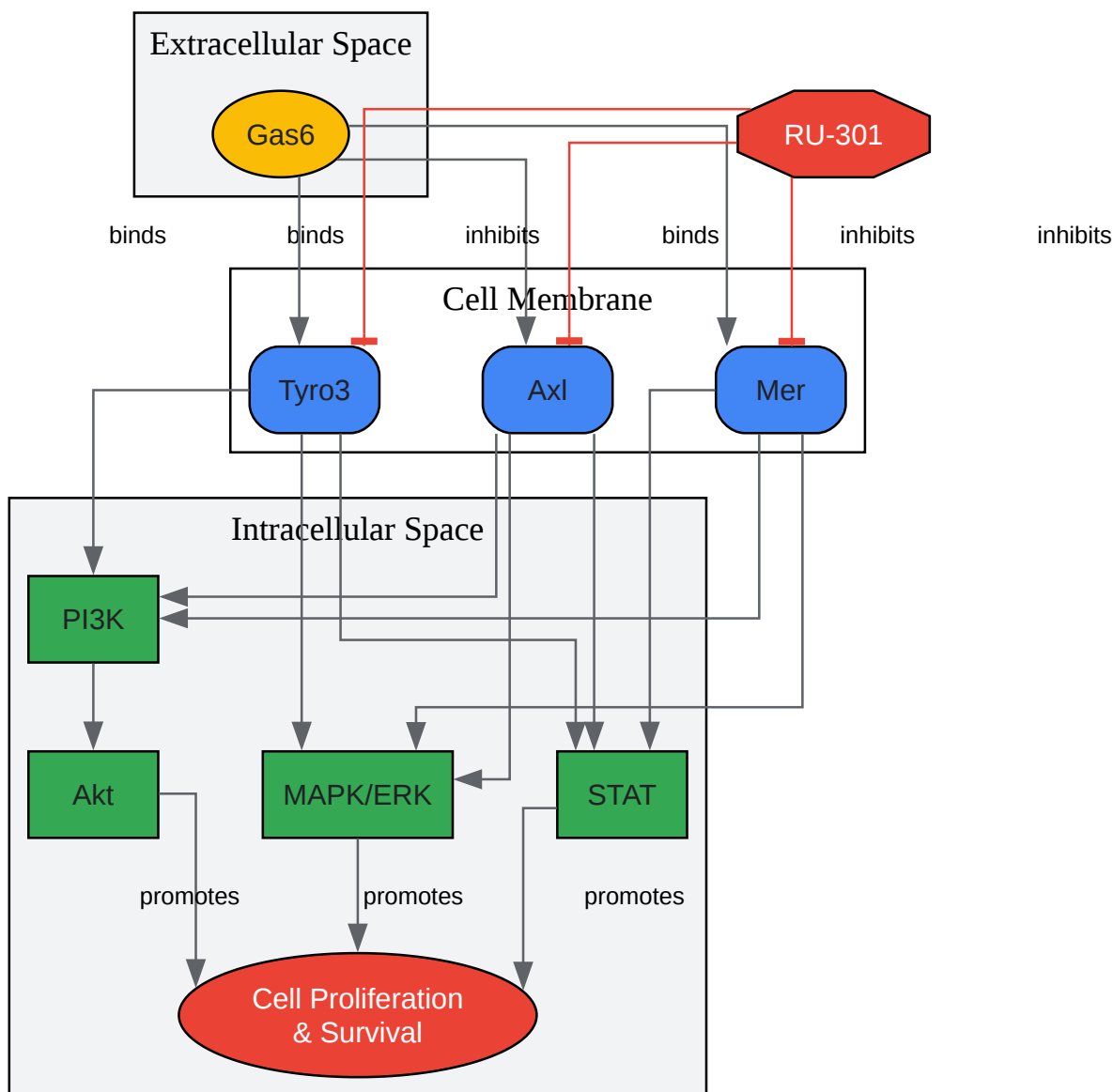
- Prepared **RU-301** dosing solution
- Mouse restraint device (optional)
- 25-27 gauge needles
- 1 mL syringes
- 70% ethanol or other suitable disinfectant
- Sterile gauze

Procedure:

- **Animal Restraint:** Securely restrain the mouse using either a manual scruffing technique or a restraint device. Ensure the animal's abdomen is accessible.

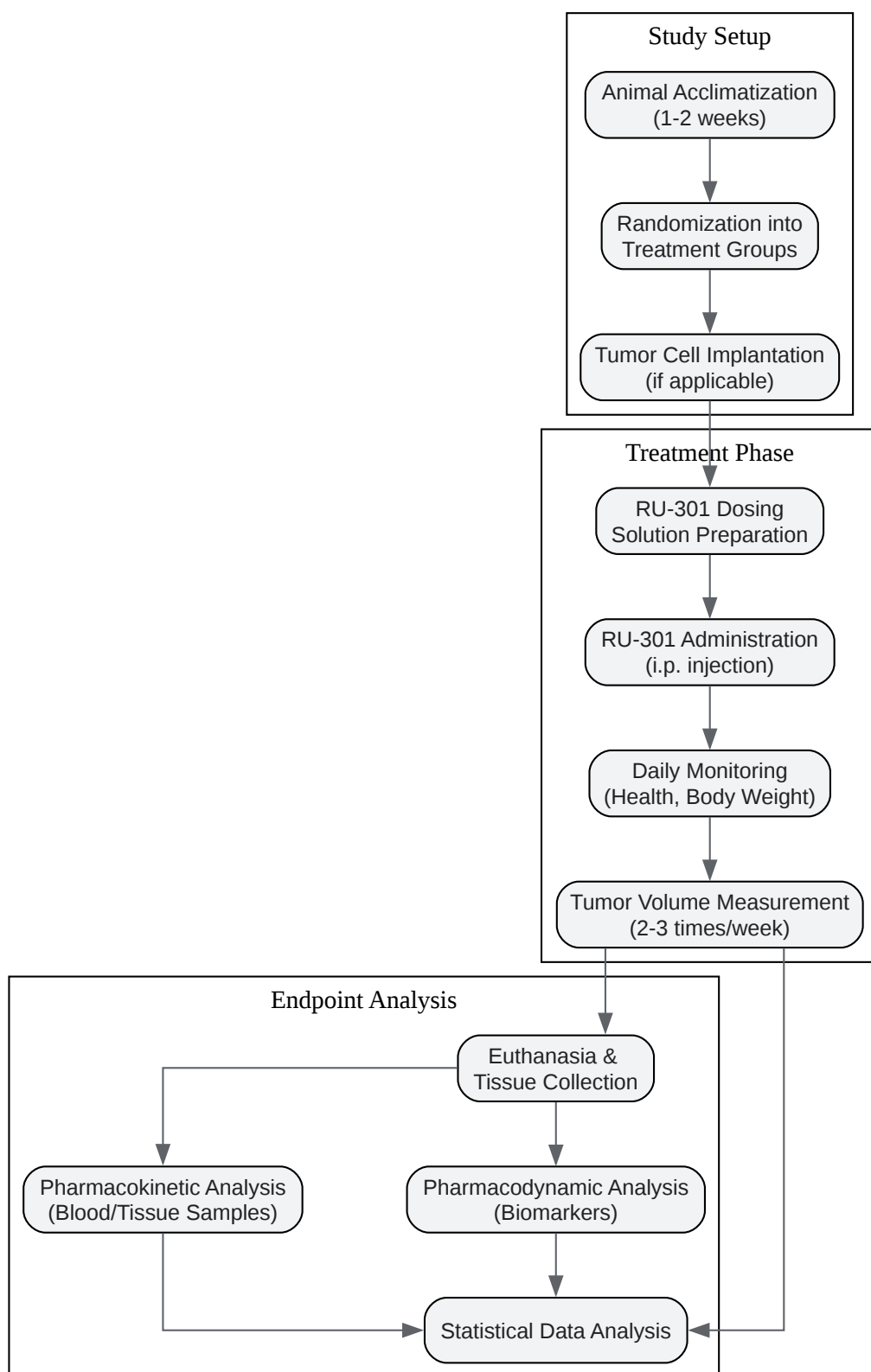
- **Injection Site Identification:** Position the mouse with its head tilted slightly downwards. The injection site is in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder or cecum.
- **Disinfection:** Cleanse the injection site with a sterile gauze pad soaked in 70% ethanol.
- **Injection:**
 - Insert the needle, with the bevel facing up, at a 10-20 degree angle to the abdominal wall.
 - Gently aspirate to ensure the needle has not entered a blood vessel or internal organ. If blood or any fluid is aspirated, discard the syringe and prepare a new one.
 - Slowly inject the **RU-301** solution into the peritoneal cavity. The maximum recommended injection volume for a mouse is typically 10 mL/kg.
- **Post-Injection Monitoring:**
 - Carefully withdraw the needle and return the mouse to its cage.
 - Monitor the animal for any signs of distress, such as lethargy, abnormal posture, or signs of pain at the injection site.

Visualizations



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Caption: Signaling pathway of Gas6-TAM and the inhibitory action of **RU-301**.



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Caption: General workflow for a preclinical animal study involving **RU-301**.

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